

An In-depth Technical Guide to Barium Hydride

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Compound of Interest

Compound Name: Barium hydride (BaH₂)

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This guide provides a comprehensive overview of barium hydride (BaH₂), focusing on its chemical properties, synthesis, and structure. It is intended for researchers, scientists, and professionals in drug development and materials science who require detailed technical information on this compound.

Chemical Identity and Synonyms

Barium hydride is an inorganic compound with the chemical formula BaH₂.^{[1][2][3]} It is classified as a saline hydride, composed of barium cations (Ba²⁺) and hydride anions (H⁻).

Synonyms:

- Barium dihydride^{[2][4]}
- Barium hydride (BaH₂)^{[2][3][4]}

Physicochemical Properties

Barium hydride is a white to gray crystalline solid.^{[1][2]} It is highly reactive, particularly with water and oxygen.^{[1][5]} The key quantitative properties of barium hydride are summarized in the table below.

Property	Value	References
Molecular Formula	BaH ₂	[1][2][4]
Molar Mass	139.343 g/mol	[1][5]
Appearance	White to gray crystalline solid	[1][5][6]
Density	4.16 g/cm ³	[1][6]
Melting Point	675 °C (1247 °F; 948 K) (decomposes)	[1][6]
Solubility in Water	Reacts	[1]
Solubility in Organic Solvents	Insoluble	[2][7]
Standard Enthalpy of Formation (ΔH _f °)	-171 kJ·mol ⁻¹	[6]
Standard Entropy (S°)	77 J·mol ⁻¹ ·K ⁻¹	[6]
Proton Affinity of Hydride Ion	1675 kJ·mol ⁻¹	[6]
Standard Reduction Potential (H ₂ /2H ⁻)	-2.25 V	[6]

Experimental Protocols

The most common method for synthesizing barium hydride is through the direct reaction of elemental barium with hydrogen gas.[7][8] This section details a typical experimental protocol for this synthesis.

Objective: To synthesize barium hydride (BaH₂) from elemental barium and hydrogen gas.

Materials:

- Barium metal (powder or small pieces for increased surface area)[7]
- High-purity hydrogen (H₂) gas
- Inert gas (e.g., Argon) for purging

- Reaction vessel (e.g., quartz tube, autoclave)
- Tube furnace
- Gas flow controllers
- Pressure gauge

Procedure:

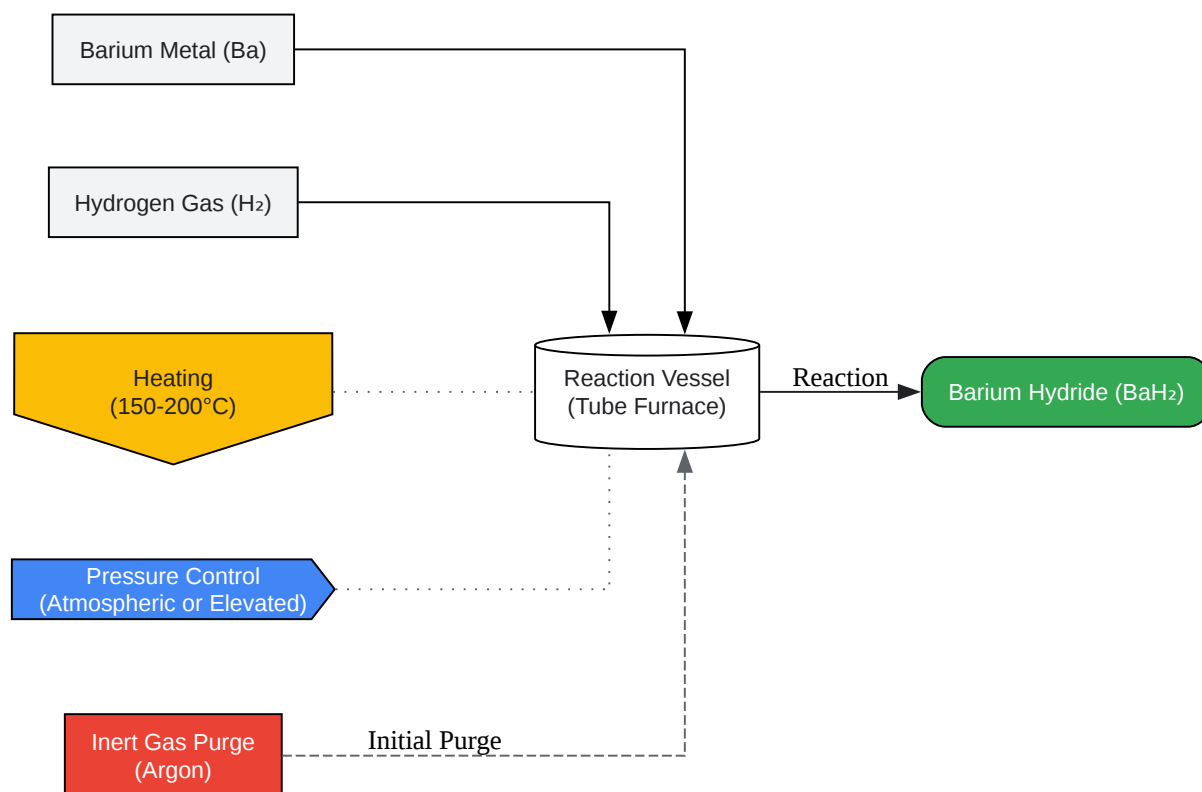
- Preparation of the Reaction Setup:
 - Place a known quantity of barium metal into the reaction vessel.
 - Assemble the reaction vessel within the tube furnace.
 - Connect the gas inlet to the hydrogen and inert gas supplies via flow controllers.
 - Connect the gas outlet to a proper exhaust or bubbling system to monitor gas flow.
- Purging the System:
 - Before heating, thoroughly purge the reaction system with an inert gas, such as argon, to remove any residual air and moisture. This is crucial as barium is highly reactive with oxygen and water.
- Reaction Conditions:
 - Initiate a flow of hydrogen gas into the reaction vessel.
 - Heat the furnace to the reaction temperature. The direct synthesis is typically conducted at temperatures ranging from 150°C to 200°C.^{[1][5][7]} Higher temperatures, up to 800°C, have also been employed in certain protocols.^[7]
 - Maintain a positive pressure of hydrogen gas throughout the reaction. While the reaction can proceed at atmospheric pressure, applying higher pressures can enhance the rate and efficiency of the hydrogenation.^[7] For instance, deuterated barium hydride has been

synthesized by sealing barium metal in an autoclave with deuterium gas at a pressure of 27 bar and a temperature of 180°C for 24 hours.[5][7]

- Reaction Monitoring and Completion:
 - The reaction is represented by the equation: $\text{Ba} + \text{H}_2 \rightarrow \text{BaH}_2$. [7]
 - The reaction time can vary depending on the temperature, pressure, and the physical form of the barium metal. A typical duration can range from several hours to 24 hours. [5][7]
- Cooling and Product Recovery:
 - Once the reaction is complete, cool the system to room temperature under a continuous flow of hydrogen or an inert gas to prevent re-oxidation of the product.
 - The resulting barium hydride product, a grayish-white crystalline powder, should be handled and stored under an inert atmosphere due to its reactivity with air and moisture. [7]

Diagrams

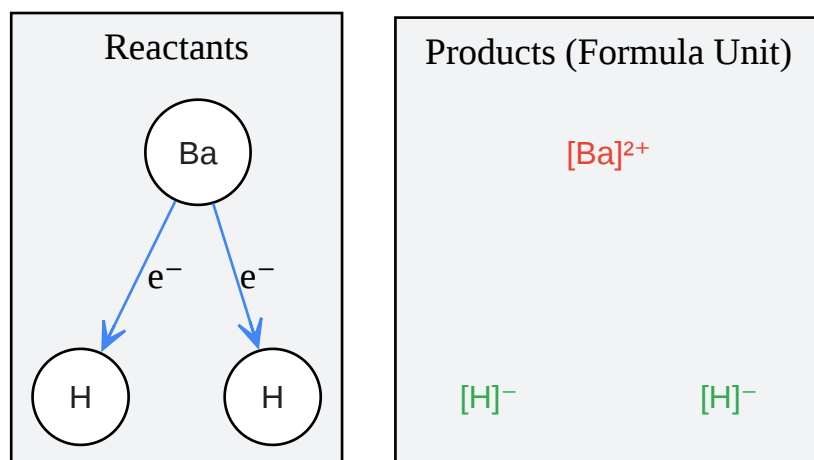
The following diagram illustrates the experimental workflow for the direct synthesis of barium hydride.



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Caption: Workflow for the direct synthesis of barium hydride from elemental barium and hydrogen gas.

The following diagram represents the ionic bonding in a formula unit of barium hydride, showing the transfer of electrons from the barium atom to two hydrogen atoms.



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Caption: Electron transfer from barium to hydrogen atoms forming ionic bonds in barium hydride.

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